

Comparison of ecgonidine levels in different biological specimens.

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Compound of Interest

Compound Name: Ecgonidine

Cat. No.: B1247834

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Ecgonidine Levels in Biological Specimens: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **ecgonidine** levels in various human biological specimens. **Ecgonidine**, also known as anhydroecgonine (AE), is a unique metabolite of methyl**ecgonidine** (anhydroecgonine methyl ester, AEME), a primary pyrolysis product of crack cocaine. The presence of **ecgonidine** is a strong indicator of smoked cocaine use. This document summarizes quantitative data, details experimental protocols for its detection, and visualizes key processes to aid in research and analytical method development.

Quantitative Data Summary

The concentration of **ecgonidine** can vary significantly among different biological matrices. The following table summarizes median concentration levels of **ecgonidine** (anhydroecgonine) found in simultaneously collected oral fluid, plasma, and urine from cocaine users.

Biological Specimen	Median Ecgonidine (Anhydroecgonine) Concentration (ng/mL)	Reference
Oral Fluid	7.40	[1] [2] [3]
Plasma	13.03	[1] [2] [3]
Urine	1,892.5	[1] [2] [3]

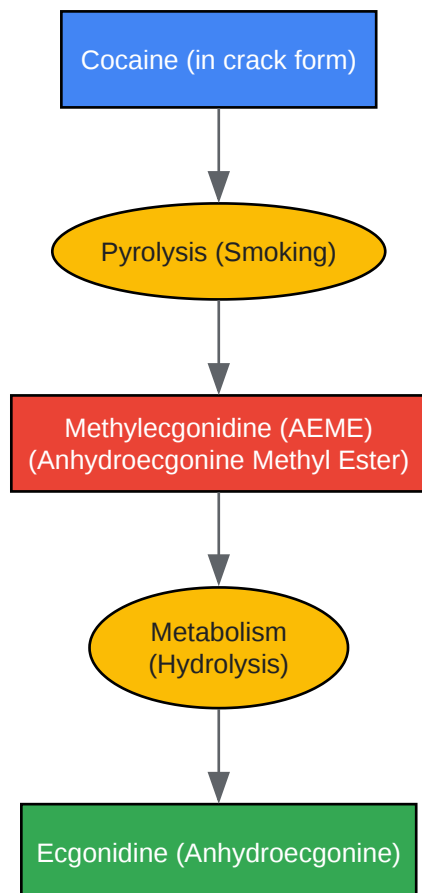
Additionally, studies have reported concentrations of related metabolites in various specimens:

Metabolite	Biological Specimen	Concentration Range (ng/mL)	Population	Reference
Nor-ecgonidine	Urine	0 - 163	Living Individuals	[4] [5]
Nor-ecgonidine	Urine	0 - 75	Post-mortem	[4] [5]
Ethyl ecgonidine	Urine	0 - 39	Post-mortem	[4] [5]

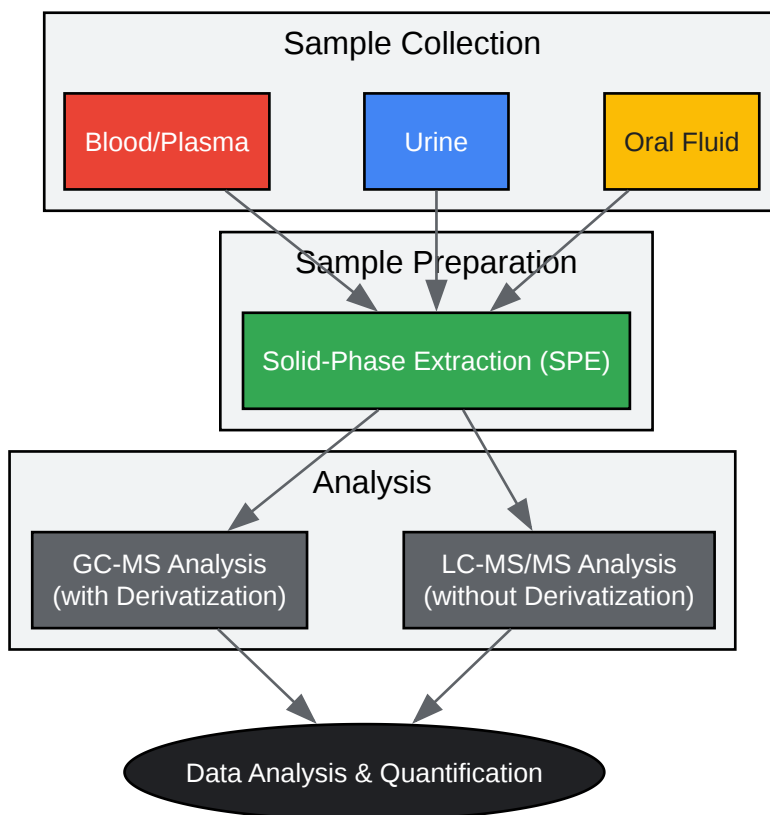
Metabolic Pathway of Ecgonidine

The formation of **ecgonidine** begins with the pyrolysis of cocaine when it is smoked, leading to the formation of methylecgonidine (AEME). AEME is then metabolized in the body to **ecgonidine**.

Metabolic Pathway of Ecgonidine from Crack Cocaine



General Workflow for Ecgonidine Analysis



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